

Physical and chemical properties of Nioxime

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nioxime

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Nioxime: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Nioxime, chemically known as 1,2-cyclohexanedione dioxime, is a vic-dioxime that plays a crucial role as a chelating agent and analytical reagent. This technical guide provides an in-depth overview of its physical and chemical properties, detailed experimental protocols for its synthesis and analytical applications, and a summary of its spectral characteristics. The information is presented to support its application in research, analytical chemistry, and materials science.

Chemical and Physical Properties

Nioxime is a white to pale brown crystalline powder.^[1] Its fundamental properties are summarized in the tables below, providing a comprehensive overview for laboratory use and theoretical modeling.

Table 1: General and Physical Properties of Nioxime

Property	Value	Reference
IUPAC Name	(1Z,2E)-N'-hydroxycyclohexane-1,2-diimine oxide	[2]
Synonyms	1,2-Cyclohexanedione dioxime, Nioxime	[2]
CAS Number	492-99-9	[3]
Chemical Formula	C ₆ H ₁₀ N ₂ O ₂	[4]
Molecular Weight	142.16 g/mol	[4]
Appearance	White to beige or brown crystalline powder or needles. [1]	
Melting Point	188-190 °C (decomposes)	[5]
Boiling Point	339.0 ± 25.0 °C at 760 mmHg	[6]
Solubility	Soluble in alcohol and water. [5][6]	
Density	1.4 ± 0.1 g/cm ³	[6]

Table 2: Spectral Data of Nioxime

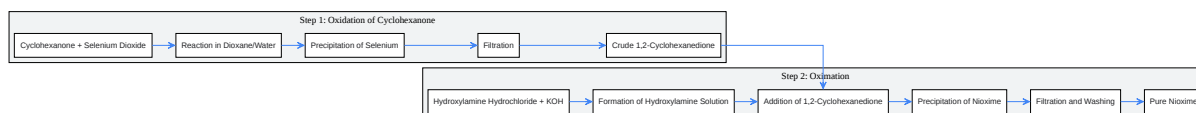
Spectrum Type	Key Features	Reference
^1H NMR	Data available in spectral databases.	[2]
^{13}C NMR	Data available in spectral databases.	[2]
Infrared (IR)	Mull and ATR-IR spectra available.	[2]
UV-Vis	The UV-Vis spectrum of the Nioxime- Ni^{2+} complex shows a maximal absorbance peak at around 560 nm.[7]	

Experimental Protocols

Synthesis of Nioxime (1,2-Cyclohexanedione Dioxime)

The synthesis of **Nioxime** is a two-step process involving the oxidation of cyclohexanone to 1,2-cyclohexanedione, followed by oximation.

Experimental Workflow: Synthesis of **Nioxime**



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Caption: Workflow for the two-step synthesis of **Nioxime**.

Part A: Preparation of 1,2-Cyclohexanedione[8]

- **Reaction Setup:** In a 3-liter, three-necked, round-bottomed flask equipped with a mechanical stirrer, a dropping funnel, and a reflux condenser, place 1708 g (17.4 moles) of cyclohexanone.
- **Reagent Preparation:** Prepare a solution of 387 g (3 moles) of selenious acid (H_2SeO_3) in 500 mL of 1,4-dioxane and 100 mL of water.
- **Reaction:** While stirring and cooling the flask in a water bath, slowly add the selenious acid solution to the cyclohexanone over 3-4 hours.
- **Work-up:** After the addition is complete, continue stirring for 5 hours at room temperature, followed by another 6 hours without stirring. Filter the precipitated red amorphous selenium through a Büchner funnel.
- **Extraction:** Wash the selenium with 95% ethanol to recover any adsorbed product. Combine the filtrate and the ethanol washings.
- **Distillation:** Remove the solvents and excess cyclohexanone by distillation under reduced pressure. Collect the fraction boiling between 60–90°C at 16 mm Hg, which contains the crude 1,2-cyclohexanedione.

Part B: Preparation of 1,2-Cyclohexanedione Dioxime (**Nioxime**)[1][8]

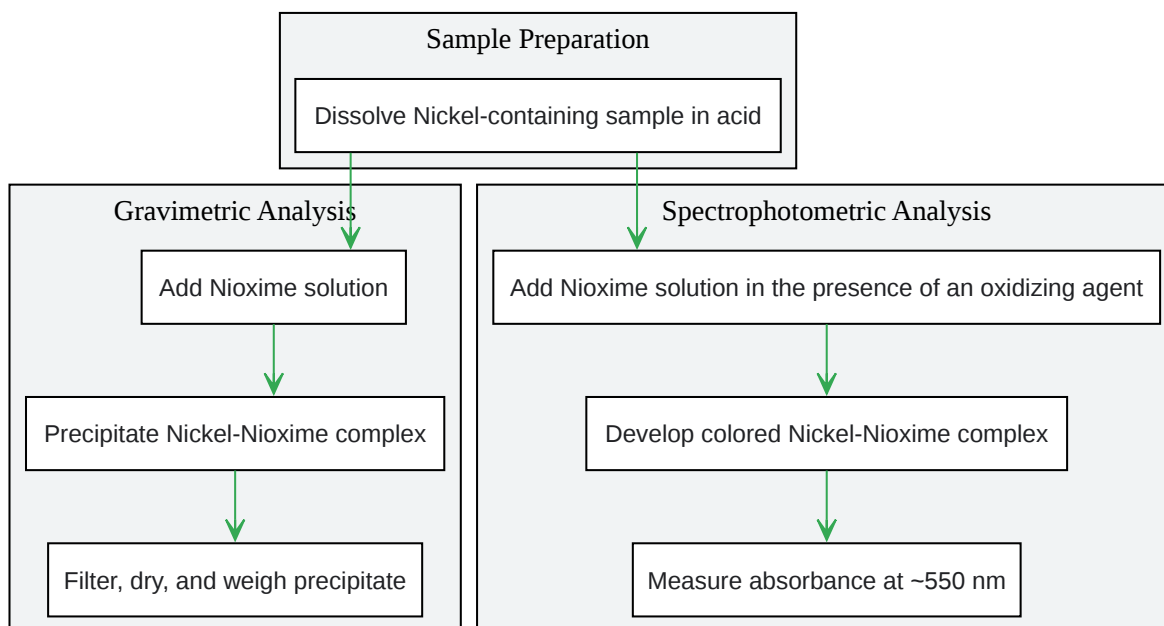
- **Hydroxylamine Solution Preparation:** In a 1-liter Erlenmeyer flask, dissolve 86.9 g (1.25 moles) of hydroxylammonium chloride in 200 mL of water and 100 g of cracked ice.
- **Base Solution Preparation:** Separately, dissolve 82.4 g (1.25 moles) of 85% potassium hydroxide in 50 mL of water and add 150 g of cracked ice to create an ice-cold solution.
- **Oximation:** Add the cold potassium hydroxide solution to the hydroxylammonium chloride solution and shake well. To this mixture, slowly add 56 g (0.5 mole) of the melted crude 1,2-cyclohexanedione from Part A with stirring.
- **Isolation and Purification:** Stir the mixture for 30 minutes. The **Nioxime** will precipitate. Collect the precipitate by filtration on a Büchner funnel and wash thoroughly with cold water.

The crude **Nioxime** can be recrystallized from water to yield pure, snow-white crystals.

Analytical Application: Gravimetric and Spectrophotometric Determination of Nickel

Nioxime is an excellent reagent for the quantitative analysis of nickel.

Experimental Workflow: Nickel Determination using **Nioxime**



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Caption: General workflows for gravimetric and spectrophotometric analysis of nickel using **Nioxime**.

Gravimetric Determination of Nickel[9]

- Sample Preparation: Accurately weigh a sample containing nickel and dissolve it in a suitable acid (e.g., HCl). Dilute the solution to approximately 100-150 mL with distilled water.

- **Precipitation:** Heat the solution to 60-80°C and add a slight excess of a 0.8% aqueous solution of **Nioxime**. A red precipitate of nickel nioximate will form.
- **Digestion:** Digest the precipitate at 60-80°C for 30-60 minutes to ensure complete precipitation and to obtain a more easily filterable solid.
- **Filtration and Washing:** Filter the hot solution through a pre-weighed sintered glass crucible. Wash the precipitate with hot water until it is free of chloride ions.
- **Drying and Weighing:** Dry the crucible and precipitate at 110-120°C to a constant weight. The weight of the nickel nioximate can then be used to calculate the percentage of nickel in the original sample.

Spectrophotometric Determination of Nickel[10]

- **Sample Preparation:** Prepare a standard solution of nickel and a series of calibration standards.
- **Color Development:** To an aliquot of the sample or standard solution in a volumetric flask, add an oxidizing agent (e.g., bromine water or potassium persulfate), followed by an ammonium hydroxide solution to make the solution alkaline. Then, add an aqueous solution of **Nioxime**. A colored complex will form.
- **Measurement:** Dilute the solution to the mark with distilled water and measure the absorbance at approximately 550 nm using a spectrophotometer. The concentration of nickel in the sample can be determined by comparing its absorbance to the calibration curve.

Signaling Pathways and Biological Activity

Nioxime is primarily utilized as a chemical reagent for analytical and synthetic purposes.[11] Its biological activity is not its main area of application. While some studies have explored the biological effects of related oxime compounds and metal chelators, there is no established signaling pathway directly associated with **Nioxime** in the context of drug development.[12] Its role in biological systems is largely confined to its ability to chelate metal ions, which can have an indirect biological impact.

Conclusion

Nioxime is a versatile and valuable compound for chemical analysis and synthesis. Its well-defined physical and chemical properties, coupled with straightforward synthetic and analytical protocols, make it a reliable tool for researchers and scientists. While its direct biological applications are limited, its strong chelating properties continue to be of interest in various scientific disciplines. This guide provides the foundational technical information required for the effective use of **Nioxime** in a laboratory setting.

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- To cite this document: BenchChem. [Physical and chemical properties of Nioxime]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7763894#physical-and-chemical-properties-of-nioxime]

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